

Application Notes and Protocols for Metal Complexes with 1-Cyclohexyl-2-thiourea

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Compound of Interest

Compound Name: 1-Cyclohexyl-2-thiourea

Cat. No.: B1347432

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the preparation and potential applications of metal complexes incorporating the ligand **1-Cyclohexyl-2-thiourea**. The information is curated for professionals in chemical research and drug development, with a focus on synthesis, characterization, and biological evaluation.

Introduction

Thiourea derivatives and their metal complexes are a class of compounds with significant potential in medicinal chemistry and materials science.^[1] The presence of both nitrogen and sulfur donor atoms allows for versatile coordination with a variety of metal ions.^[1] The incorporation of a cyclohexyl group in **1-Cyclohexyl-2-thiourea** can enhance the lipophilicity of the resulting metal complexes, a property often correlated with increased biological activity.^[2] These complexes have been investigated for their antimicrobial and anticancer properties.^{[2][3]} The coordination of the thiourea ligand to a metal center can significantly enhance its biological efficacy compared to the free ligand.^{[2][4]}

Applications in Drug Development

Metal complexes of thiourea derivatives are gaining attention as potential therapeutic agents. The coordination of metals like copper, nickel, gold, and silver with thiourea ligands has been shown to result in compounds with significant biological activity.^{[2][3][5]}

Antimicrobial Activity

Complexes of N-cyclohexyl-thiourea derivatives have demonstrated notable in vitro activity against a range of bacteria and yeasts.[2] The biological action of these compounds is influenced by the metal ion and the overall structure of the complex, which affects properties like lipophilicity and cell permeability.[2] The chelation of the metal ion by the thiourea ligand is often cited as a key factor in their enhanced antimicrobial properties.

Anticancer Potential

While specific data for **1-Cyclohexyl-2-thiourea** metal complexes is an emerging area of research, related thiourea-metal complexes have shown promising anticancer activities.[3][6] The mechanism of action is thought to involve interactions with biological macromolecules, leading to the inhibition of cancer cell growth. The versatility in the design of these complexes allows for the fine-tuning of their cytotoxic profiles.

Experimental Protocols

The following sections provide detailed protocols for the synthesis of **1-Cyclohexyl-2-thiourea** and its subsequent complexation with metal ions, based on established methods for similar thiourea derivatives.

Synthesis of 1-Cyclohexyl-2-thiourea Ligand

This protocol describes a general method for the synthesis of the **1-Cyclohexyl-2-thiourea** ligand.

Materials:

- Cyclohexylamine
- Ammonium thiocyanate
- Hydrochloric acid (concentrated)
- Ethanol
- Water

Procedure:

- In a round-bottom flask, dissolve cyclohexylamine in ethanol.
- In a separate beaker, prepare a solution of ammonium thiocyanate in water.
- Slowly add the ammonium thiocyanate solution to the cyclohexylamine solution with constant stirring.
- Add concentrated hydrochloric acid dropwise to the reaction mixture.
- Reflux the mixture for 2-3 hours.
- After cooling, pour the reaction mixture into cold water to precipitate the product.
- Filter the solid product, wash with cold water, and recrystallize from a suitable solvent like ethanol to obtain pure **1-Cyclohexyl-2-thiourea**.

Characterization: The synthesized ligand should be characterized by techniques such as melting point determination, FT-IR, and NMR spectroscopy to confirm its identity and purity.

General Protocol for the Synthesis of Metal Complexes

This protocol outlines a general procedure for the synthesis of metal complexes with **1-Cyclohexyl-2-thiourea**. The specific metal salt and stoichiometry may be varied to obtain different complexes.

Materials:

- **1-Cyclohexyl-2-thiourea**
- Metal(II) salt (e.g., CuCl_2 , $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
- Ethanol

Procedure:

- Dissolve **1-Cyclohexyl-2-thiourea** in warm ethanol.

- In a separate flask, dissolve the metal(II) salt in ethanol.
- Slowly add the ethanolic solution of the ligand to the metal salt solution with continuous stirring. The molar ratio of ligand to metal can be varied (e.g., 2:1 for ML_2 complexes).
- The reaction mixture is typically stirred at room temperature or gently refluxed for several hours.
- The formation of a precipitate indicates the formation of the metal complex.
- Cool the reaction mixture, and collect the solid product by filtration.
- Wash the complex with cold ethanol to remove any unreacted starting materials.
- Dry the resulting metal complex in a desiccator.

Characterization of Metal Complexes: The synthesized complexes should be characterized by:

- Elemental Analysis: To determine the stoichiometry of the complex.
- FT-IR Spectroscopy: To identify the coordination of the ligand to the metal ion. A shift in the $\nu(C=S)$ and $\nu(N-H)$ vibrational frequencies is expected upon complexation.[4]
- UV-Vis Spectroscopy: To study the electronic transitions and geometry of the complex.
- 1H and ^{13}C NMR Spectroscopy: To further confirm the structure of the complex, particularly for diamagnetic complexes.[3]
- Molar Conductivity Measurements: To determine if the complex is an electrolyte or non-electrolyte.

Data Presentation

Antimicrobial Activity Data

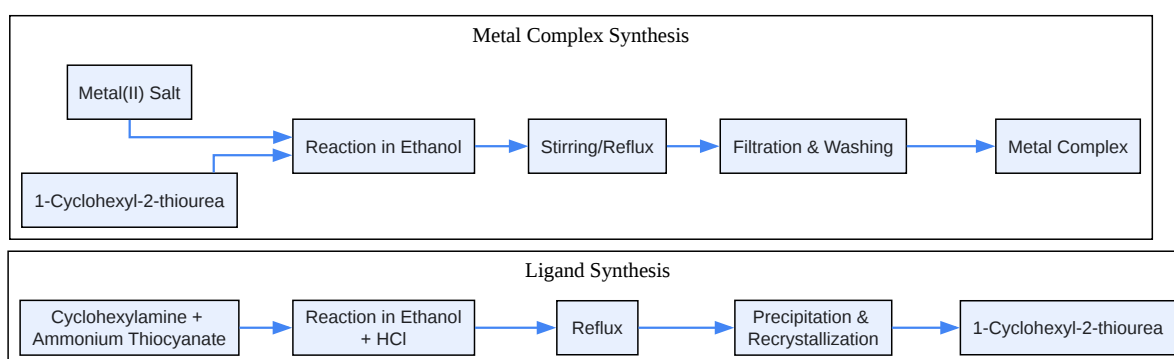
The following table summarizes the in vitro antimicrobial activity (Minimum Inhibitory Concentration, MIC in $\mu g/cm^3$) of Ni(II) and Cu(II) complexes of N-cyclohexyl-N'-(secondary amine)carbonylthiourea derivatives, which are structurally similar to the title compound.[2]

Compound/Organism	S. aureus	S. epidermidis	E. faecalis	E. coli	P. aeruginosa	C. albicans	C. krusei
Ligand 1*	100	50	200	200	400	50	25
[Ni(L1) ₂]	100	50	100	200	400	50	50
[Cu(L1) ₂]	100	50	100	200	400	50	50
Ligand 2	100	50	200	200	400	50	25
[Ni(L2) ₂]	100	50	100	200	400	50	50
[Cu(L2) ₂]	100	50	100	200	400	50	50

*Ligand 1: N-cyclohexyl-N'-(diethyl)carbonylthiourea; Ligand 2: N-cyclohexyl-N'-(di-n-propyl)carbonylthiourea[2]

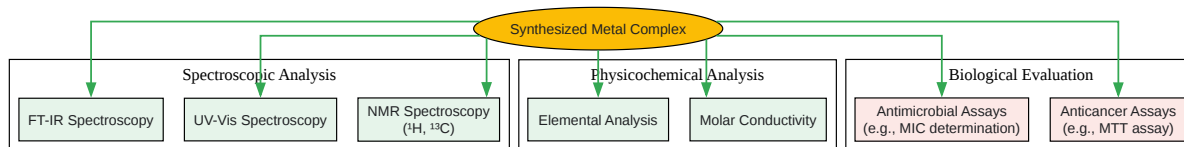
Visualizations

Experimental Workflows



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Caption: Workflow for the synthesis of **1-Cyclohexyl-2-thiourea** and its metal complexes.



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Caption: Characterization and evaluation pathway for metal complexes.

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References

- 1. Antimicrobial Agents Based on Metal Complexes: Present Situation and Future Prospects - PMC [pmc.ncbi.nlm.nih.gov]
- 2. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 3. Synthesis of New Thiourea-Metal Complexes with Promising Anticancer Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Antimicrobial Activity of Some Thiourea Derivatives and Their Nickel and Copper Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
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